

Application Note: Scalable Synthesis of N-Boc-3-isopropylamino-propionic Acid from β -Alanine

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Compound of Interest

Compound Name: *N-Boc-3-isopropylamino-propionic acid*

CAS No.: 917202-02-9

Cat. No.: B3167121

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Executive Summary

The compound **N-Boc-3-isopropylamino-propionic acid** (also known as N-Boc-N-isopropyl- β -alanine) is a highly versatile, orthogonally protected unnatural amino acid building block widely utilized in drug discovery, peptidomimetic design, and custom peptide synthesis[1].

This application note details a robust, highly scalable, and atom-economical two-step synthetic protocol starting from inexpensive β -alanine. The workflow relies on a highly efficient catalytic reductive amination followed by a regioselective N-Boc protection under Schotten-Baumann conditions. The protocols are designed for researchers and drug development professionals, emphasizing high-yield recovery, minimal toxic byproducts, and self-validating experimental steps.

Retrosynthetic Strategy & Mechanistic Rationale

The synthesis is broken down into two distinct transformations, each optimized for zwitterionic intermediates:

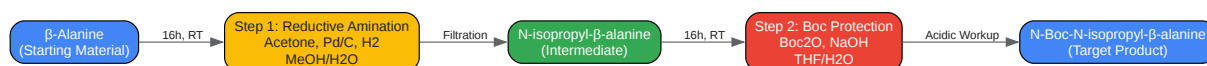
Step 1: Catalytic Reductive Amination

Reductive amination of amino acids with carbonyl derivatives is a robust method for synthesizing N-alkylated amino acids[2]. While hydride reducing agents like sodium cyanoborohydride (NaBH_3CN) are commonly used, they generate toxic cyanide gas and soluble boron salts that are notoriously difficult to separate from highly polar, zwitterionic amino acid products. Causality: To bypass this purification bottleneck, we utilize catalytic hydrogenation (Pd/C , H_2) in a methanol/water solvent system. Acetone acts as both the reactant and co-solvent to form the iminium intermediate. The use of H_2 gas ensures that the only byproduct is water. Upon completion, the catalyst is simply filtered off, yielding the pure zwitterion without the need for complex ion-exchange chromatography.

Step 2: N-Boc Protection via Schotten-Baumann Conditions

Orthogonal protection strategies, such as Boc protection, are foundational in peptide synthesis to prevent undesired side reactions during subsequent coupling steps[3]. The Boc protection of the sterically hindered secondary amine is optimally performed under Schotten-Baumann conditions (a biphasic organic-aqueous basic system)[4]. Causality: β -amino acids are zwitterionic and insoluble in pure organic solvents. By utilizing 1M NaOH in a THF/ H_2O biphasic mixture, the carboxylic acid is deprotonated to its highly soluble sodium salt. The basic environment also acts as an acid scavenger for the Boc protection. Because the N-isopropyl group introduces significant steric hindrance, a slight excess of Boc_2O and an extended reaction time are implemented to drive the reaction to completion.

Synthetic Workflow Visualization



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Fig 1: Two-step synthetic workflow for **N-Boc-3-isopropylamino-propionic acid** from β-alanine.

Experimental Protocols

Step 1: Synthesis of N-isopropyl-β-alanine (Intermediate)

Materials Required:

- β-Alanine: 10.0 g (112 mmol, 1.0 eq)
- Acetone: 32.5 g / 41.1 mL (560 mmol, 5.0 eq)
- 10% Palladium on Carbon (Pd/C): 1.19 g (~1 mol% Pd)

- Methanol (MeOH): 100 mL
- Deionized Water (H₂O): 20 mL
- Hydrogen Gas (H₂): Balloon or Parr shaker

Step-by-Step Methodology:

- **Dissolution:** To a 500 mL round-bottom flask equipped with a magnetic stir bar, add β-alanine (10.0 g). Add the MeOH (100 mL) and H₂O (20 mL) mixture. Stir until the β-alanine is fully dissolved. (Self-Validation: The solution should be completely clear; water is critical here as β-alanine is poorly soluble in pure methanol).
- **Reagent Addition:** Add Acetone (41.1 mL) to the solution.
- **Catalyst Addition:** Carefully add 10% Pd/C (1.19 g). Safety Note: Pd/C is pyrophoric; ensure no solvent fumes are actively venting during addition.
- **Hydrogenation:** Seal the flask with a rubber septum. Evacuate the flask and backfill with H₂ gas three times to remove ambient oxygen. Attach an H₂ balloon.
- **Reaction:** Stir the reaction mixture vigorously at room temperature (20–25 °C) for 16 hours.
- **Filtration:** Filter the black suspension through a tightly packed pad of Celite to remove the Pd/C catalyst. Wash the Celite pad with additional MeOH (2 × 30 mL). (Self-Validation: The filtrate must be perfectly clear and colorless. Any grey tint indicates catalyst bleed, requiring re-filtration).
- **Isolation:** Concentrate the combined filtrate under reduced pressure using a rotary evaporator to yield N-isopropyl-β-alanine as a white solid. Dry under high vacuum for 4 hours.

Step 2: Synthesis of N-Boc-N-isopropyl-β-alanine (Target Product)

Materials Required:

- N-isopropyl- β -alanine: 13.1 g (100 mmol, 1.0 eq)
- Di-tert-butyl dicarbonate (Boc_2O): 26.2 g (120 mmol, 1.2 eq)
- 1M aqueous Sodium Hydroxide (NaOH): 110 mL (110 mmol, 1.1 eq)
- Tetrahydrofuran (THF): 100 mL
- 1M Hydrochloric Acid (HCl): As needed for pH adjustment
- Hexanes and Ethyl Acetate (EtOAc): For extraction

Step-by-Step Methodology:

- Preparation of Biphasic System: To a 500 mL round-bottom flask, add the N-isopropyl- β -alanine (13.1 g) obtained from Step 1. Add THF (100 mL) and 1M aqueous NaOH (110 mL). Stir until the solid is completely dissolved.
- Cooling: Cool the biphasic mixture to 0 °C using an ice-water bath.
- Boc_2O Addition: Dissolve Boc_2O (26.2 g) in a minimal amount of THF (20 mL). Add this solution dropwise to the reaction mixture over 15 minutes via an addition funnel.
- Reaction: Remove the ice bath and allow the reaction to warm to room temperature. Stir vigorously for 16 hours.
- Solvent Removal: Concentrate the mixture under reduced pressure to remove the volatile THF.
- Impurity Extraction (Crucial Step): Transfer the remaining basic aqueous layer to a separatory funnel. Wash with Hexanes (2 $\times$ 50 mL). Causality: This step selectively extracts unreacted Boc_2O and non-polar impurities while the product remains safely in the aqueous layer as a sodium salt. Discard the hexanes layer.
- Acidification: Transfer the aqueous layer to an Erlenmeyer flask and cool to 0 °C. Carefully acidify to pH 2–3 by dropwise addition of 1M HCl . (Self-Validation: The solution will transition from clear to cloudy as the neutral carboxylic acid product precipitates or forms an emulsion).

- **Product Extraction:** Extract the acidified aqueous layer with EtOAc (3 × 100 mL).
- **Drying & Concentration:** Combine the organic EtOAc layers, wash with brine (50 mL), and dry over anhydrous Sodium Sulfate (Na₂SO₄). Filter the drying agent and concentrate the filtrate under reduced pressure to afford **N-Boc-3-isopropylamino-propionic acid** as a viscous oil that may slowly crystallize into a white solid upon standing.

Quantitative Data Summary

Parameter	Step 1: Reductive Amination	Step 2: Boc Protection
Starting Material	β-Alanine	N-isopropyl-β-alanine
Reagents	Acetone (5.0 eq), Pd/C (1 mol%), H ₂	Boc ₂ O (1.2 eq), NaOH (1.1 eq)
Solvent System	Methanol / Water (5:1)	THF / Water (1:1)
Temperature	20–25 °C (Room Temp)	0 °C to Room Temp
Reaction Time	16 hours	16 hours
Purification Method	Celite Filtration	Acid-Base Liquid Extraction
Expected Yield	92–95%	88–92%
Product Form	White Solid (Zwitterion)	Viscous Oil / White Solid

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Sources

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